synthesis of flavones using 3,3-dichloroacrylic acid

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Compound of Interest

Compound Name:	*3,3-Dichloroacrylic acid*
CAS No.:	*1561-20-2*
Cat. No.:	*B073773*

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An In-Depth Guide to the Convergent Synthesis of Flavones Using **3,3-Dichloroacrylic Acid**

Authored by: A Senior Application Scientist

Introduction: Reimagining Flavone Synthesis

Flavones represent a critical class of polyphenolic compounds ubiquitously found throughout the plant kingdom.[1][2] Their characteristic 2-phenylchromen-4-one backbone is the foundation for a vast array of natural products exhibiting a wide spectrum of biological activities, including potent antioxidant, anti-inflammatory, antimicrobial, and anticancer properties.[3][4][5] This has made them highly attractive targets for medicinal chemistry and drug development programs.

Traditionally, flavone synthesis has been dominated by classic named reactions such as the Baker-Venkataraman rearrangement and the Allan-Robinson reaction, or through the oxidative cyclization of 2'-hydroxychalcone precursors.[6][7][8] While foundational, these methods can sometimes be limited by harsh reaction conditions, substrate scope, or linear sequences that impact overall yield.

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This application note details a modern, convergent, and highly adaptable strategy for flavone synthesis that utilizes **3,3-dichloroacrylic acid** as a key building block. This pathway offers a divergent approach that constructs the core chromone structure first, followed by the strategic introduction of the B-ring via palladium-catalyzed cross-coupling. This method provides researchers with a flexible and powerful tool for accessing diverse flavone libraries.[3][9]

The Strategic Approach: A Mechanistic Overview

The power of this synthetic route lies in its convergent design. Instead of building the C6-C3-C6 skeleton in a linear fashion, the A- and C-rings are first assembled into a reactive 2-chlorochromone intermediate. This stable, yet versatile, electrophile is then coupled with a variety of arylboronic acids, allowing for late-stage diversification of the B-ring.

The overall transformation proceeds through four distinct, high-yielding steps:

- Esterification: A substituted phenol (the A-ring precursor) is coupled with **3,3-dichloroacrylic acid** to form an aryl 3,3-dichloroacrylate.
- Fries Rearrangement: The resulting ester undergoes an intramolecular Lewis acid-catalyzed acyl migration to form a 1-(2-hydroxyaryl)-3,3-dichloro-2-propen-1-one. This key step positions the acyl group ortho to the hydroxyl for subsequent cyclization.[3][9]
- Cycloelimination: Treatment with a base induces an intramolecular nucleophilic attack of the phenoxide onto the enone system, followed by the elimination of a chloride ion to forge the C-ring, yielding a 2-chlorochromone.[6][9]
- Suzuki Cross-Coupling: The final C-C bond is formed via a palladium-catalyzed Suzuki reaction between the 2-chlorochromone and a substituted arylboronic acid (the B-ring precursor), furnishing the target flavone.[6][9]

This entire process is visualized in the reaction pathway diagram below.

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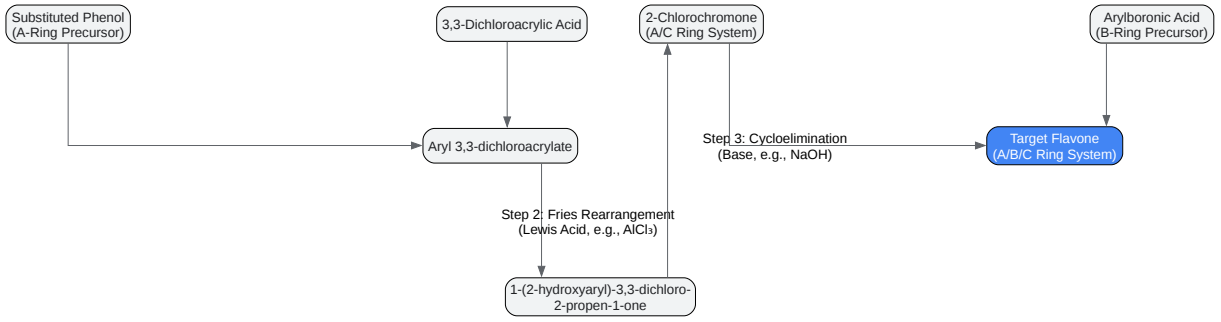



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Caption: Experimental workflow with integrated quality control.

Detailed Experimental Protocols

Safety Precautions: Always work in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves. **3,3-Dichloroacrylic acid** is corrosive. Aluminum chloride reacts violently with water. 1,2-dichloroethane is a suspected carcinogen. Palladium catalysts are toxic and pyrophoric. Handle all reagents and solvents with care according to their Safety Data Sheets (SDS).

Protocol 1: Synthesis of Aryl 3,3-dichloroacrylate (General Procedure)

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- Reagent Preparation: To a flame-dried, round-bottom flask under an inert atmosphere (N_2 or Ar), add the substituted phenol (1.0 eq), **3,3-dichloroacrylic acid** (1.1 eq), and 4-(dimethylamino)pyridine (DMAP, 0.1 eq).
- Solvent Addition: Dissolve the reagents in anhydrous dichloromethane (DCM, approx. 0.2 M).
- Initiation: Cool the mixture to 0 °C in an ice bath. Add N,N'-dicyclohexylcarbodiimide (DCC, 1.1 eq) portion-wise over 10 minutes. A white precipitate of dicyclohexylurea (DCU) will form.
- Reaction: Remove the ice bath and allow the reaction to stir at room temperature for 12-18 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: Upon completion, filter the mixture through a pad of Celite® to remove the DCU precipitate, washing the filter cake with DCM.
- Purification: Concentrate the filtrate under reduced pressure. The crude residue can be purified by flash column chromatography on silica gel (using a gradient of ethyl acetate in hexanes) to yield the pure aryl 3,3-dichloroacrylate.

Protocol 2: Fries Rearrangement to 1-(2-hydroxyaryl)-3,3-dichloro-2-propen-1-one

- Setup: To a flame-dried, round-bottom flask equipped with a reflux condenser under an inert atmosphere, add aluminum chloride ($AlCl_3$, 3.0 eq).
- Reagent Addition: Add anhydrous 1,2-dichloroethane (DCE, approx. 0.3 M) and cool the suspension to 0 °C. Slowly add a solution of the aryl 3,3-dichloroacrylate (1.0 eq) in DCE via an addition funnel.
- Reaction: After the addition is complete, heat the mixture to 80-85 °C and reflux for 2-4 hours. Monitor the reaction by TLC until the starting material is consumed.
- Quenching: Cool the reaction mixture to 0 °C and cautiously quench by slowly adding 2M HCl.

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- Work-up: Transfer the mixture to a separatory funnel. Extract the aqueous layer with DCM (3x). Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4, and filter.
- Purification: Concentrate the solvent under reduced pressure. Purify the crude product by flash column chromatography (ethyl acetate/hexanes) to afford the desired ketone.

Protocol 3: Cyclization to 2-Chlorochromone

- Reagent Preparation: Dissolve the 1-(2-hydroxyaryl)-3,3-dichloro-2-propen-1-one (1.0 eq) in a mixture of tetrahydrofuran (THF) and water (e.g., 4:1 v/v, approx. 0.1 M).
- Reaction: Add aqueous sodium hydroxide (NaOH, 2.0 eq, e.g., a 1M solution) and stir the mixture vigorously at room temperature for 1-2 hours. Monitor the cyclization by TLC.
- Work-up: Once the reaction is complete, neutralize the mixture with 1M HCl. Extract the product with ethyl acetate (3x).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4, and concentrate in vacuo. The resulting 2-chlorochromone is often pure enough for the next step, but can be further purified by recrystallization or a short silica plug if necessary.

Protocol 4: Suzuki Coupling to Synthesize the Target Flavone

- Reagent Preparation: In a Schlenk flask, combine the 2-chlorochromone (1.0 eq), the desired arylboronic acid (1.2 eq), and a suitable base such as potassium carbonate (K_2CO_3, 3.0 eq).
- Catalyst Addition: Add the palladium catalyst (e.g., $Pd(PPh_3)_4$, 3-5 mol%) to the flask.
- Solvent and Degassing: Add a solvent mixture, typically toluene/ethanol/water (e.g., 4:1:1 v/v, approx. 0.1 M). Degas the mixture thoroughly by bubbling argon through the solution for 15-20 minutes or by three freeze-pump-thaw cycles.
- Reaction: Heat the reaction mixture to 90-100 °C under an inert atmosphere for 6-12 hours. Monitor by TLC for the disappearance of the 2-chlorochromone.

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- Work-up: After cooling to room temperature, dilute the mixture with ethyl acetate and water. Separate the layers. Extract the aqueous phase with ethyl acetate (2x).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4, and concentrate. Purify the crude product by flash column chromatography or recrystallization to obtain the final flavone.

Data Summary: Representative Yields

The following table provides an example of typical yields that can be expected for each step in the synthesis of a model flavone. Actual yields will vary based on the specific substrates and optimization of conditions.

Step	Transformation	Starting Material	Product	Typical Yield (%)
1	Esterification	4-Methoxyphenol	4-Methoxyphenyl 3,3-dichloroacrylate	85 - 95%
2	Fries Rearrangement	4-Methoxyphenyl 3,3-dichloroacrylate	1-(2-Hydroxy-5-methoxyphenyl)-3,3-dichloro-2-propen-1-one	40 - 60%
3	Cyclization	1-(2-Hydroxy-5-methoxyphenyl)-...	2-Chloro-6-methoxychromone	80 - 90%
4	Suzuki Coupling	2-Chloro-6-methoxychromone + Phenylboronic acid	6-Methoxyflavone	85 - 95%
-	Overall	4-Methoxyphenol	6-Methoxyflavone	25 - 45%

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